

Technical Guide: Triallyl Citrate (TAC) Applications & Crosslinking Kinetics

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Compound of Interest

Compound Name: Triallyl citrate

CAS No.: 6299-73-6

Cat. No.: B1581308

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CAS: 6299-73-6 | Formula: $C_{15}H_{20}O_7$ | Function: Crosslinker / Co-agent

Part 1: Executive Summary & Chemical Architecture

Triallyl Citrate (TAC) is a tri-functional allyl ester derived from citric acid and allyl alcohol.

Unlike its saturated counterpart Triethyl Citrate (a common plasticizer), TAC possesses three reactive allyl groups (

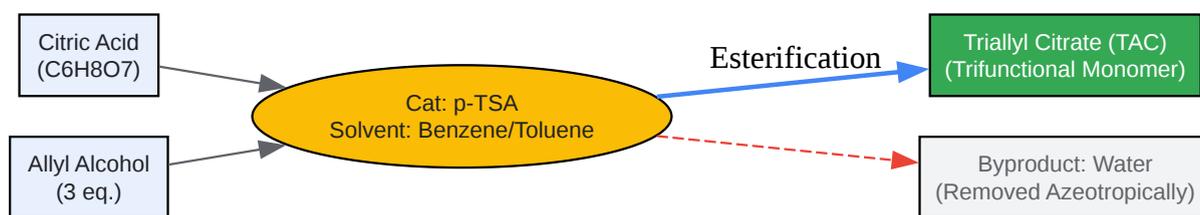
). This architecture allows it to function as a high-efficiency crosslinking agent and co-agent in free-radical polymerization.

Critical Distinction

- Triethyl Citrate (TEC): Saturated. Plasticizer.[1] Food/Pharma safe. (Non-reactive).
- **Triallyl Citrate (TAC):** Unsaturated.[1][2] Crosslinker. Polymer synthesis. (Highly Reactive).

Chemical Synthesis Pathway

TAC is synthesized via the direct esterification of citric acid with allyl alcohol, typically using an acid catalyst (e.g., p-toluenesulfonic acid) and azeotropic water removal to drive the equilibrium.



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Figure 1: Synthesis of **Triallyl Citrate** via acid-catalyzed esterification.

Part 2: The Mechanism of Cyclopolymerization

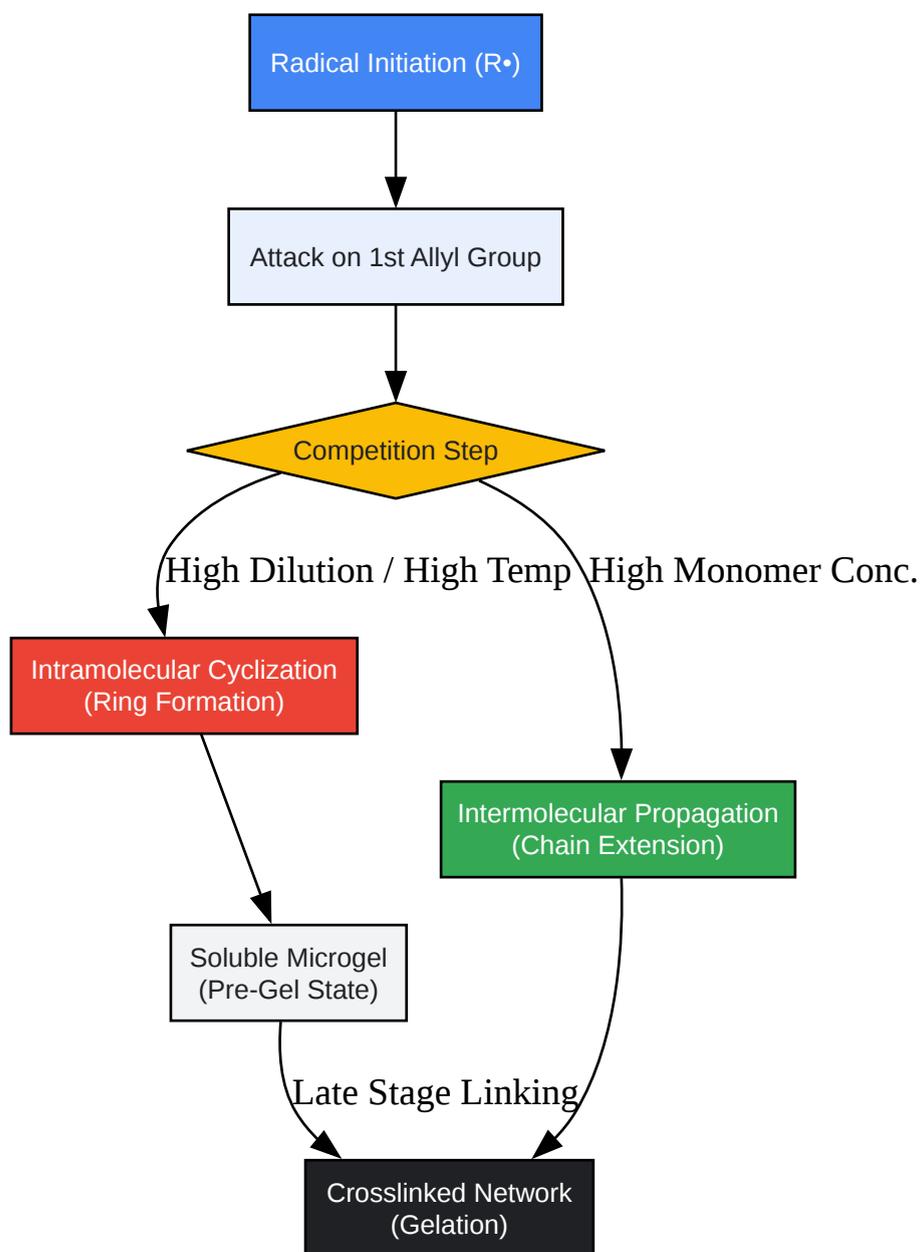
To use TAC effectively, one must understand its polymerization kinetics. Unlike simple divinyl monomers, TAC undergoes cyclopolymerization.

The "Delayed Gelation" Effect

Research by Matsumoto et al. established that TAC does not simply crosslink chains immediately.

- **Intramolecular Cyclization:** An allyl radical on a growing chain attacks a pendant allyl group on the same monomer unit, forming a cyclic loop (lactone-like structure).
- **Intermolecular Propagation:** The radical attacks a different monomer, extending the chain.

Why this matters: High rates of cyclization consume double bonds without forming crosslinks between chains. This delays the "gel point" (the moment the mixture solidifies), allowing for better flow and mold filling before the material sets. This makes TAC superior to some acrylates for complex molding.



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Figure 2: Kinetic competition between cyclization and crosslinking in TAC polymerization.

Part 3: Applications & Protocols

Rubber & Elastomer Curing (Co-agent)

TAC acts as a co-agent in peroxide-cured elastomers (e.g., EPDM, NBR). It boosts the crosslink density, improving modulus and heat resistance.

Protocol: Peroxide Curing of EPDM with TAC

- Objective: Increase tensile modulus without scorching.
- Base Formulation:
 - EPDM Rubber: 100 phr
 - Carbon Black (N550): 50 phr
 - Dicumyl Peroxide (DCP): 2-4 phr
 - **Triallyl Citrate (TAC)**: 1-3 phr

Procedure:

- Mixing: Mix EPDM and Carbon Black in a Banbury mixer at 100°C.
- Addition: Cool to 60°C. Add DCP and TAC on a two-roll mill. Note: TAC is a liquid; ensure it is dispersed into the filler or added slowly to prevent slippage.
- Curing: Compression mold at 160°C for

(optimal cure time determined by rheometer).
- Result: The allyl groups of TAC homopolymerize and graft onto the EPDM backbone, creating rigid crosslink nodes.

Surface Crosslinking of Superabsorbent Polymers (SAPs)

TAC is used to crosslink the surface of hydrogel particles (e.g., polyacrylic acid). This creates a "core-shell" structure: a soft core for high capacity and a rigid shell to prevent "gel blocking" (where swollen particles fuse and block liquid flow).

Protocol: Surface Modification

- Base Polymer: Pre-dried Poly(acrylic acid) particles (sieved to 150–850 µm).

- Solution: Dissolve TAC (0.1–0.5 wt% relative to polymer) in a mix of Ethanol/Water (1:1).
- Coating: Spray solution onto agitated polymer particles.
- Curing: Heat treated at 180°C for 30–60 minutes.
- Mechanism: The high temperature drives the transesterification or radical grafting of TAC onto the carboxylic acid groups of the SAP surface.

Pharmaceutical Hydrogels

While TEC is a plasticizer, TAC is used to synthesize biodegradable hydrogels. The citrate backbone is metabolically compatible (Krebs cycle), making TAC-crosslinked networks suitable for drug delivery scaffolds.

- Key Advantage: The ester linkages in TAC are hydrolytically unstable over time, allowing the hydrogel to degrade into citric acid and allyl alcohol derivatives (which must be assessed for toxicity, but the citrate core is safe).

Part 4: Data Summary & Safety

Comparative Properties of Allyl Crosslinkers

Property	Triallyl Citrate (TAC)	Triallyl Isocyanurate (TAIC)	Triallyl Cyanurate (TACy)
CAS	6299-73-6	1025-15-6	101-37-1
State (RT)	Liquid	Liquid/Solid (MP ~24°C)	Solid (MP ~27°C)
Reactivity	Moderate (Cyclopolymerizes)	High (Thermal Stability)	High (Fast Cure)
Primary Use	Specialty Rubber, Hydrogels	Wire & Cable, Solar EVA	General Rubber, Plastics
Toxicity	Low (Irritant)	Low	Low

Safety & Handling (SDS Highlights)

- Hazards: Skin and eye irritant.[3][4] Harmful if swallowed.
- Storage: Store in cool, dry place away from radical initiators (peroxides) to prevent premature polymerization.
- Incompatibility: Strong oxidizing agents.

References

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